

Preliminary In Vitro Efficacy of Nicofuranose: A Technical Guide

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Compound of Interest

Compound Name: Nicofuranose
CAS No.: 15351-13-0
Cat. No.: B101836

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct in vitro studies detailing the specific efficacy and cellular mechanisms of **Nicofuranose** are limited in publicly accessible literature. This guide synthesizes the known mechanisms of its parent compound, nicotinic acid (niacin), and provides standardized in vitro protocols to assess the efficacy of **Nicofuranose**. The quantitative data presented is from a meta-analysis of nicotinic acid.

Introduction

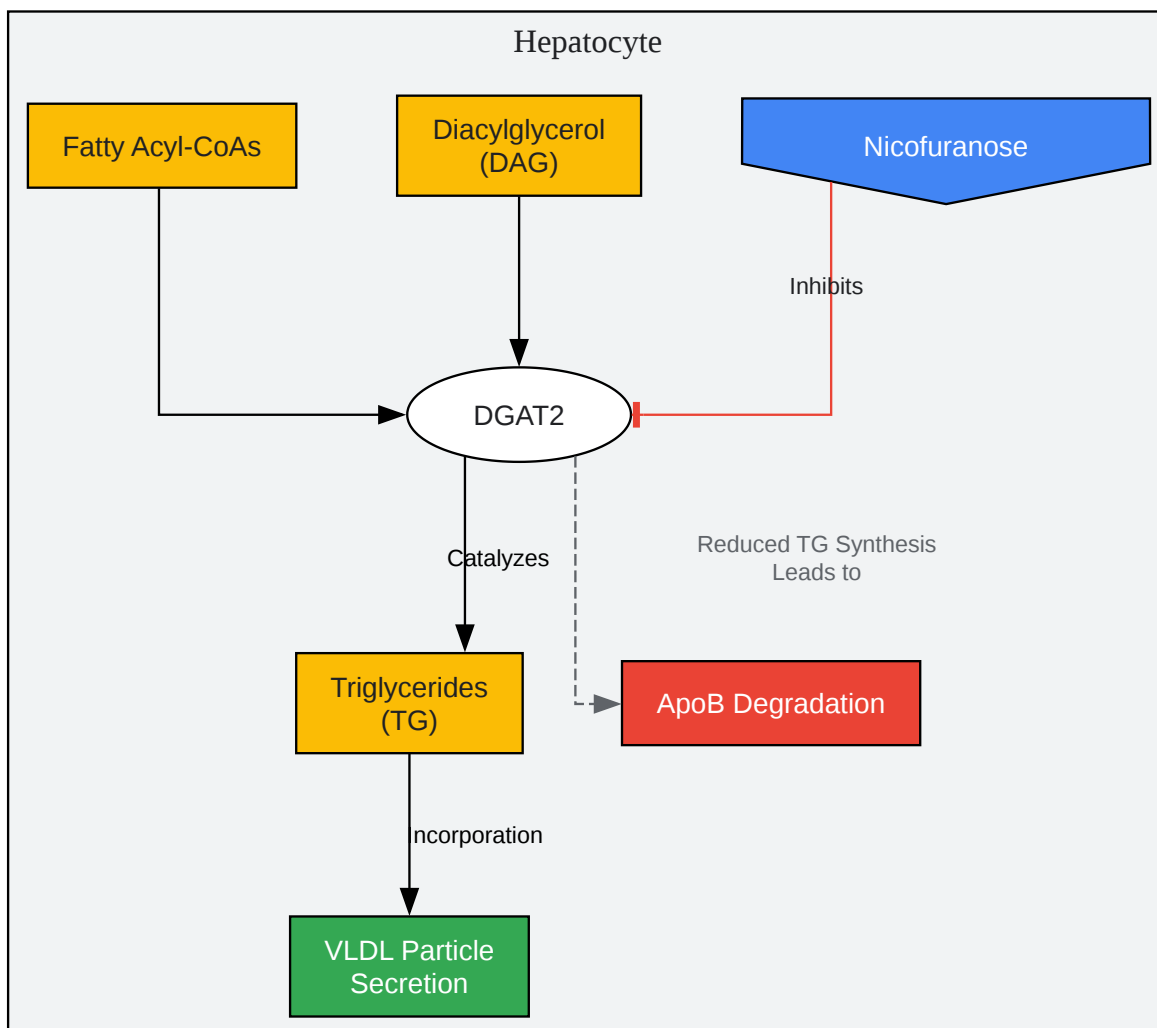
Nicofuranose is a derivative of nicotinic acid, also known as niacin or vitamin B3, and is utilized as a hypolipidemic agent to manage dyslipidemia.[1][2] Like its parent compound, **Nicofuranose** is proposed to favorably modulate plasma lipid profiles by lowering apolipoprotein B (ApoB)-containing lipoproteins such as Very-Low-Density Lipoprotein (VLDL) and Low-Density Lipoprotein (LDL), while increasing High-Density Lipoprotein (HDL) levels.[3] The primary mechanisms involve direct actions on hepatic and adipose tissue. This guide outlines these core mechanisms and presents relevant experimental protocols to evaluate these effects in an in vitro setting.

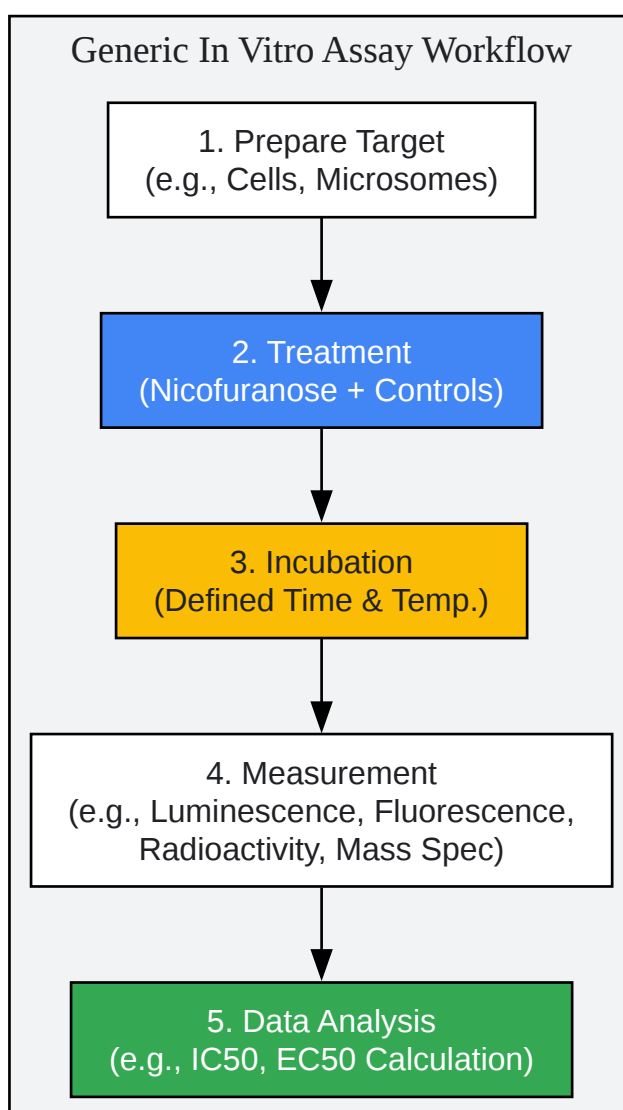
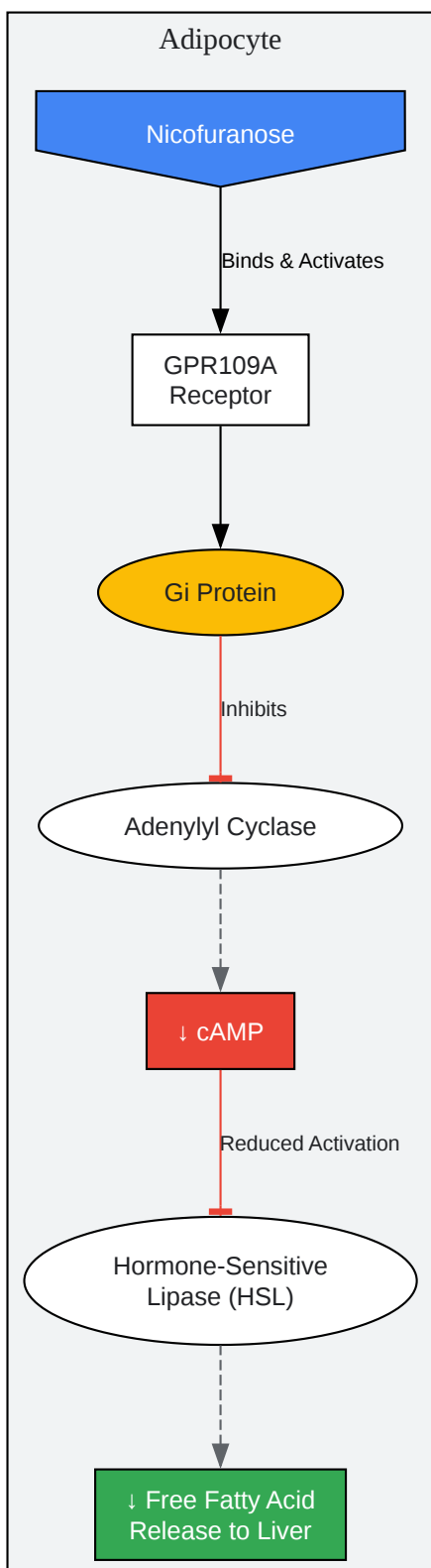
Core Mechanisms of Action and Signaling Pathways

The therapeutic effects of nicotinic acid derivatives are primarily attributed to three key actions: (1) inhibition of hepatic triglyceride synthesis, leading to reduced VLDL secretion; (2) modulation of free fatty acid release from adipose tissue via the GPR109A receptor; and (3) decreased catabolism of Apolipoprotein A-I (ApoA-I), the main protein component of HDL.

Inhibition of VLDL Synthesis via DGAT2

In hepatocytes, nicotinic acid directly inhibits the enzyme Diacylglycerol O-acyltransferase 2 (DGAT2).[4] This enzyme catalyzes the final step in triglyceride synthesis.[5] Its inhibition leads to reduced triglyceride availability, which in turn accelerates the intracellular degradation of ApoB and decreases the assembly and secretion of VLDL particles from the liver.[4]





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